

4-Isopropylanisole: Application Notes for Research and Analysis

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Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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Caution: **4-Isopropylanisole** is not a FEMA GRAS (Generally Recognized as Safe) substance and should not be used as a flavoring agent in food products. These application notes are intended for researchers, scientists, and drug development professionals for analytical and research purposes only.

Introduction

4-Isopropylanisole (CAS 4132-48-3), also known as p-isopropylanisole or 4-methoxycumene, is an aromatic organic compound with a characteristic sweet, fruity odor.^[1] While it finds applications in the fragrance industry and as an intermediate in chemical synthesis, it is crucial to note its regulatory status for use in food.^{[1][2]} Extensive searches of regulatory databases, including those maintained by the Flavor and Extract Manufacturers Association (FEMA), the U.S. Food and Drug Administration (FDA), the European Food Safety Authority (EFSA), and the Joint FAO/WHO Expert Committee on Food Additives (JECFA), show no evidence of **4-isopropylanisole** being approved as a food flavoring agent.^{[3][4][5][6]} One industry database explicitly states "FEMA, N/A" and "not for flavor use."

These notes provide a summary of the known properties of **4-isopropylanisole** to support its use in a research context, for instance, as an analytical standard, in the development of new synthetic methodologies, or in toxicological studies.

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **4-isopropylanisole** is presented below.

Table 1: Physicochemical Properties of **4-Isopropylanisole**

Property	Value	Reference(s)
CAS Number	4132-48-3	[7]
Molecular Formula	C ₁₀ H ₁₄ O	[7]
Molecular Weight	150.22 g/mol	[7]
Appearance	Colorless liquid	[1]
Odor	Sweet, fruity	[1]
Boiling Point	210 °C	[1]
Density	0.935 g/mL at 25 °C	[1]
Refractive Index	1.504 at 20 °C	[1]

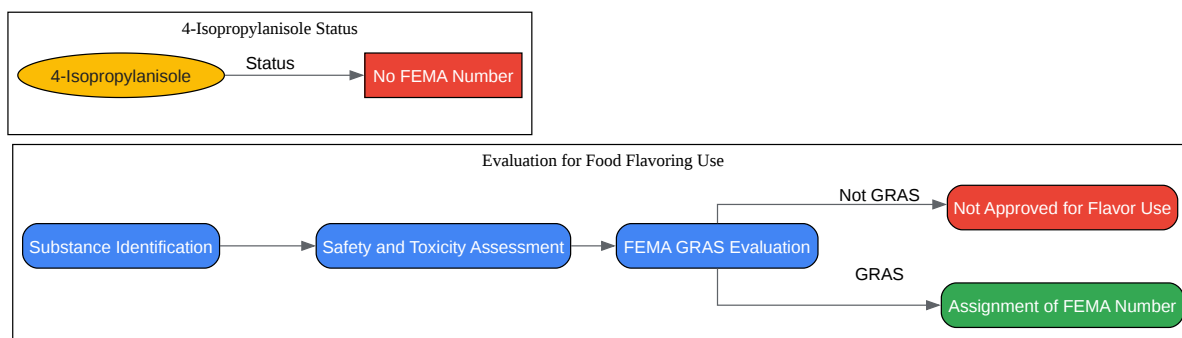
Table 2: Toxicological Data for **4-Isopropylanisole**

Parameter	Value	Reference(s)
Oral Toxicity	Harmful if swallowed	[5]
Dermal Toxicity	Harmful in contact with skin	[5]
Inhalation Toxicity	Harmful if inhaled	[5]
Skin Irritation	Causes skin irritation	[5]
Eye Irritation	Causes serious eye irritation	[5]

Regulatory Status and Flavor Application

The evaluation of a substance for use as a flavoring agent in the United States is primarily overseen by the Flavor and Extract Manufacturers Association (FEMA) through their Generally

Recognized as Safe (GRAS) program. A substance that has been evaluated and deemed safe for its intended use in food is assigned a FEMA number.



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Flavoring Agent Regulatory Workflow

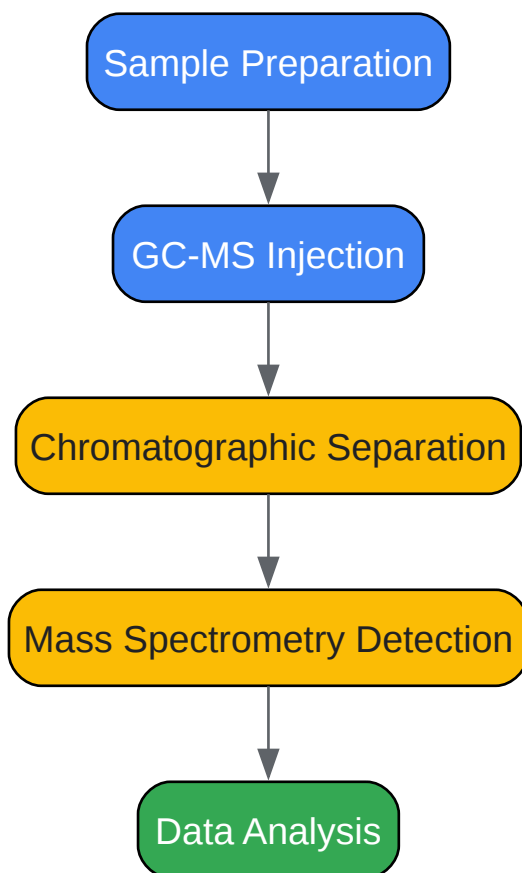
As illustrated in the diagram above, **4-isopropylanisole** has not been assigned a FEMA number, indicating it has not been determined to be GRAS for use as a food flavoring agent. Therefore, its intentional addition to food is not permitted.

Experimental Protocols (For Research Purposes Only)

The following are general protocols for the analysis of aromatic compounds like **4-isopropylanisole** and should not be interpreted as methods for its use as a food ingredient.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines a general method for the identification and quantification of **4-isopropylanisole** in a non-food matrix for research or quality control purposes.



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GC-MS Analysis Workflow

Objective: To identify and quantify **4-isopropylanisole** in a solution.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., DB-5ms)
- Helium carrier gas
- **4-Isopropylanisole** standard

- Solvent (e.g., hexane or dichloromethane)
- Volumetric flasks and pipettes
- Autosampler vials

Procedure:

- **Standard Preparation:** Prepare a stock solution of **4-isopropylanisole** in the chosen solvent. Create a series of calibration standards by serial dilution of the stock solution.
- **Sample Preparation:** Dilute the sample containing **4-isopropylanisole** with the solvent to a concentration within the calibration range.
- **GC-MS Conditions (Example):**
 - Injector Temperature: 250 °C
 - Oven Program: Initial temperature of 60 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C
 - Scan Range: m/z 40-400
- **Analysis:** Inject the prepared standards and samples into the GC-MS system.
- **Data Processing:** Identify the **4-isopropylanisole** peak in the chromatogram based on its retention time and mass spectrum.[5] Create a calibration curve from the standard solutions and use it to quantify the concentration of **4-isopropylanisole** in the samples.

Sensory Evaluation (For Olfactory Research)

This protocol is intended for olfactory research and not for evaluating taste or suitability for consumption.

Objective: To determine the odor threshold of **4-isopropylanisole**.

Materials:

- Odor-free, controlled environment (sensory booth)
- Series of dilutions of **4-isopropylanisole** in an odor-free solvent (e.g., diethyl phthalate)
- Odor-free sniffing strips
- Panel of trained sensory assessors

Procedure:

- Sample Preparation: Prepare a geometric series of dilutions of **4-isopropylanisole**.
- Triangle Test: Present assessors with three sniffing strips, two of which are blanks (solvent only) and one contains a dilution of **4-isopropylanisole**. Ask the assessor to identify the strip that is different.
- Threshold Determination: The lowest concentration at which an assessor can reliably distinguish the sample from the blanks is their individual detection threshold. The group threshold is calculated from the individual thresholds.

Conclusion

The available data indicate that **4-isopropylanisole** is a compound with potential applications in non-food research and industries. However, it is imperative to reiterate that it is not a FEMA GRAS substance and is not approved for use as a flavoring agent in food. Researchers and professionals must adhere to this regulatory status and ensure its use is confined to appropriate and safe applications.

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